# JNJ-40255293 Technical Support Center: Stability and Storage

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***Compound of Interest***

| | |
|---|---|
| *Compound Name:* | *JNJ-40255293* |
| *CAS No.:* | *1147271-25-7* |
| *Cat. No.:* | *B1673068* |

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This technical support center provides essential information for researchers, scientists, and drug development professionals on the stability and storage of **JNJ-40255293**. The following sections offer troubleshooting guides, frequently asked questions (FAQs), and detailed protocols to ensure the integrity of the compound throughout your experiments.

## Stability and Storage Conditions

Proper handling and storage of **JNJ-40255293** are critical to maintain its viability and ensure reproducible experimental results. The compound is shipped as a solid powder at ambient temperature and has shown stability for several weeks under these conditions, sufficient for shipping and customs.[1] For longer-term storage, specific conditions should be met.

Data Presentation: Storage Recommendations

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| Form | Storage Temperature | Duration | Notes |
|---|---|---|---|
| Solid Powder | -20°C | >2 years (long-term) | Store in a dry, dark environment.[1][2] |
| 0 - 4°C | Days to weeks (short-term) | Store in a dry, dark environment.[1][2] | |
| Stock Solution (in DMSO) | -80°C | Up to 6 months | Aliquot to avoid repeated freeze-thaw cycles.[2] |
| -20°C | Up to 1 month | Aliquot to avoid repeated freeze-thaw cycles.[2] | |
| 0 - 4°C | Days to weeks (short-term) | For immediate or near-term use.[1] | |

# Experimental Protocols

Protocol 1: Preparation of a 10 mM DMSO Stock Solution

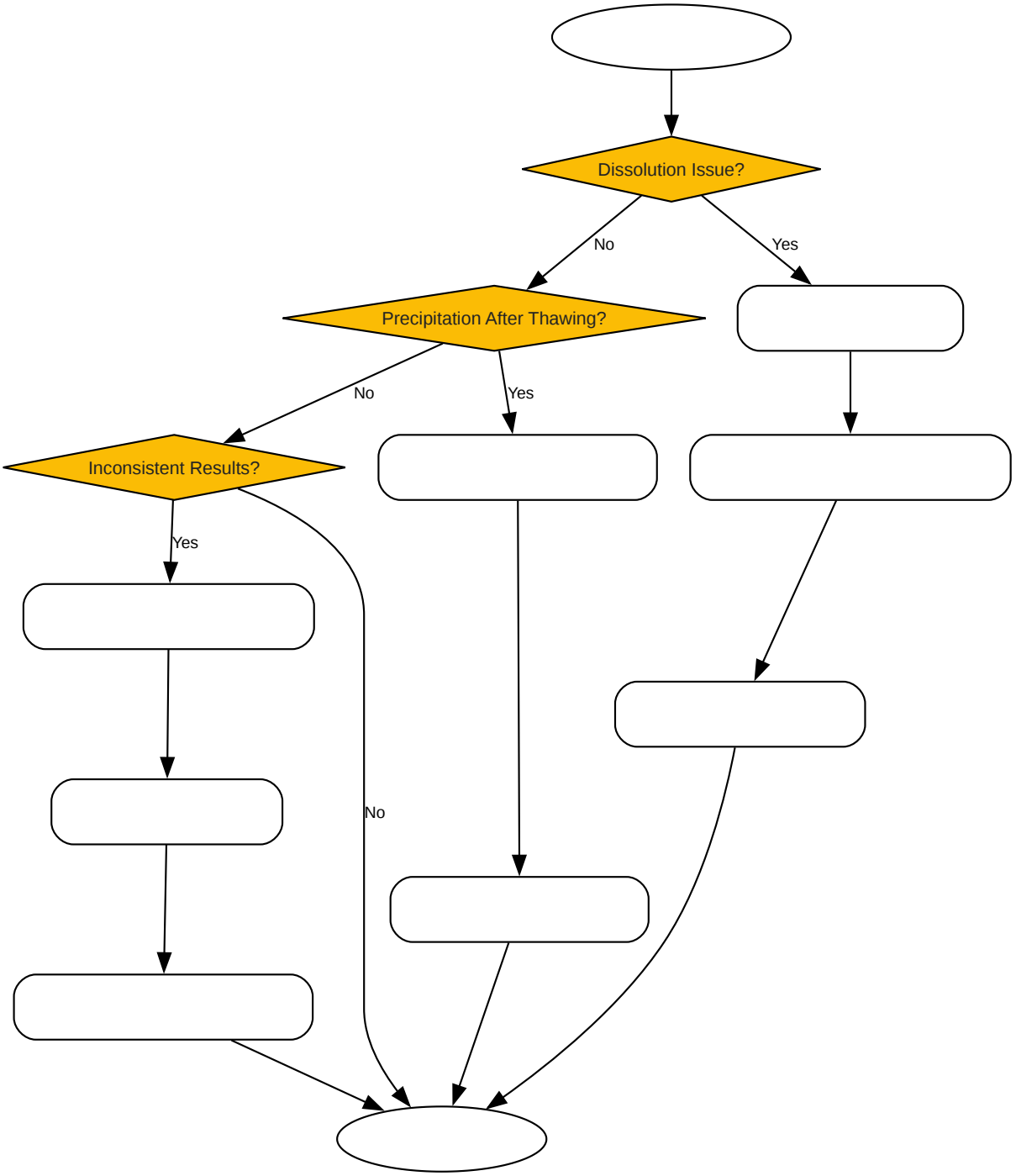
This protocol describes the preparation of a 10 mM stock solution of **JNJ-40255293** in Dimethyl Sulfoxide (DMSO).

- Materials:
  - **JNJ-40255293** solid powder (Molecular Weight: 402.45 g/mol )
  - Anhydrous/high-purity DMSO
  - Sterile microcentrifuge tubes or vials
  - Calibrated pipettes
  - Vortex mixer
  - Ultrasonic bath (optional)

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- Procedure:
  - Weighing: Accurately weigh the desired amount of **JNJ-40255293** powder. For example, to prepare 1 mL of a 10 mM solution, weigh 4.02 mg of the compound.
  - Dissolution: Add the appropriate volume of DMSO to the vial containing the **JNJ-40255293** powder.
  - Mixing: Vortex the solution thoroughly to facilitate dissolution. If necessary, use an ultrasonic bath to ensure the compound is fully dissolved.[2]
  - Aliquoting and Storage: Aliquot the stock solution into smaller, single-use volumes to minimize freeze-thaw cycles. Store the aliquots at -20°C for up to one month or at -80°C for up to six months.[2]

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# References


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